One-pot synthesis of 2-azidocyclohexanone using sodium azide and iodine

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Compound of Interest

Compound Name:	*2-Azidocyclohexanone*
Cat. No.:	*B8612779*

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This Application Note and Protocol details the one-pot synthesis of **2-azidocyclohexanone** utilizing sodium azide (

) and molecular iodine (

). This method leverages the in-situ generation of reactive iodinating species to facilitate

-functionalization of the ketone, avoiding the isolation of unstable

-halo ketone intermediates.

Application Note: One-Pot Synthesis of 2-Azidocyclohexanone

Introduction & Mechanistic Rationale

-Azido ketones are critical synthetic intermediates in the pharmaceutical industry, serving as precursors for

-amino ketones (via reduction) and nitrogen-containing heterocycles such as oxazoles, pyrroles, and triazoles. Traditional synthesis often involves a two-step process:

-halogenation (bromination/chlorination) followed by nucleophilic substitution with azide. This

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approach requires the isolation of lachrymatory and toxic

-halo ketones.

The One-Pot Iodine/Azide Protocol circumvents these issues by coupling oxidative halogenation with nucleophilic substitution in a single reaction vessel.

Mechanistic Insight

The reaction proceeds via an interrupted iodination-substitution sequence:

- Enolization: In polar aprotic solvents like DMSO, cyclohexanone exists in equilibrium with its enol form.
- Electrophilic Iodination: Molecular iodine (

) reacts with the enol to form the

  -iodocyclohexanone intermediate and hydrogen iodide (HI).
- Nucleophilic Substitution (

  ): The azide anion (

  ), being a potent nucleophile, rapidly displaces the iodide at the

  -position. The mild basicity of

  also buffers the generated HI.

Key Advantage: The transient

-iodo species is consumed immediately, preventing the accumulation of unstable halogenated byproducts.

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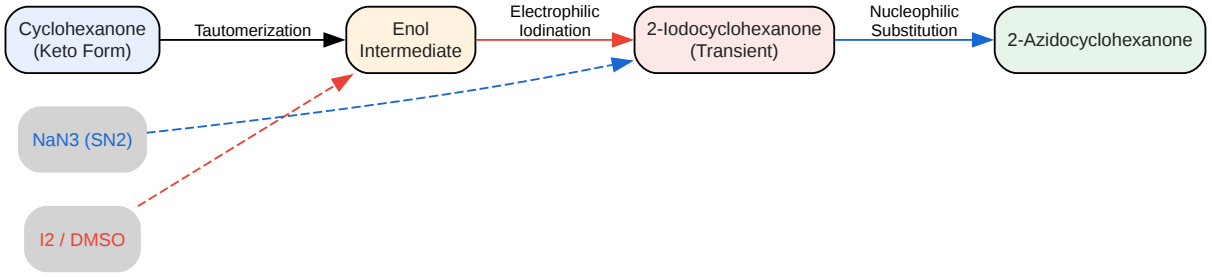

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Figure 1: Mechanistic pathway for the one-pot

-azidation of cyclohexanone.

Safety & Handling (Critical)

- Explosion Hazard: Sodium azide (

) can form explosive hydrazoic acid (

) in the presence of acid. Never use halogenated solvents (e.g., DCM, Chloroform) with sodium azide, as di- and tri-azidomethane can form, which are extremely unstable.

- Iodine Azide (

  ): While this protocol focuses on substitution, the interaction of

  and

  can generate

  , a shock-sensitive explosive. Keep the reaction in solution; never concentrate the reaction mixture to dryness without quenching.

- Product Stability: **2-Azidocyclohexanone** is thermally unstable and can decompose with nitrogen evolution. Store in solution at -20°C.

Experimental Protocol

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Reagents & Equipment

Reagent	Role	Purity
Cyclohexanone	Substrate	>99%
Sodium Azide ( )	Nucleophile	>99%
Iodine ( )	Oxidant/Halogen source	Resublimed
DMSO (Dimethyl Sulfoxide)	Solvent	Anhydrous
Sodium Thiosulfate ( )	Quenching Agent	10% aq. solution

Step-by-Step Procedure

1. Preparation of Reaction Mixture:

- To a 50 mL round-bottom flask equipped with a magnetic stir bar, add Cyclohexanone (1.0 mmol, 98 mg).
- Add DMSO (5.0 mL). Stir to ensure homogeneity. Note: DMSO accelerates the reaction by enhancing the nucleophilicity of the azide anion.

2. Addition of Reagents:

- Add Sodium Azide ( ) (1.5 mmol, 97 mg) to the stirring solution. The salt may not dissolve completely immediately.
- Add Molecular Iodine ( ) (1.2 mmol, 305 mg) in a single portion.
  - Observation: The solution will turn dark brown/red immediately due to dissolved iodine.

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3. Reaction Incubation:

- Stir the mixture at Room Temperature (25°C).
- Monitor the reaction via TLC (Thin Layer Chromatography) using Hexane:Ethyl Acetate (4:1).
  - Endpoint: Disappearance of cyclohexanone (
) and appearance of a new spot (
).
  - Typical Time: 2 to 4 hours.

4. Quenching & Workup:

- Once complete, pour the reaction mixture into ice-cold water (20 mL).
- Add 10% aqueous Sodium Thiosulfate (5 mL) and stir vigorously for 5 minutes.
  - Purpose: This reduces excess iodine (
    ), changing the color from dark brown to pale yellow/colorless.
- Extract with Diethyl Ether (
  mL). Avoid chlorinated solvents.
- Wash the combined organic layers with Brine (20 mL) to remove residual DMSO.
- Dry over anhydrous Magnesium Sulfate (
).

5. Purification:

- Filter off the drying agent.[1][2]
- Concentrate the filtrate under reduced pressure at low temperature (<30°C). Do not heat.

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- The crude product is typically pure enough for downstream applications. If necessary, purify via rapid column chromatography on neutral alumina (Silica gel can sometimes cause decomposition).

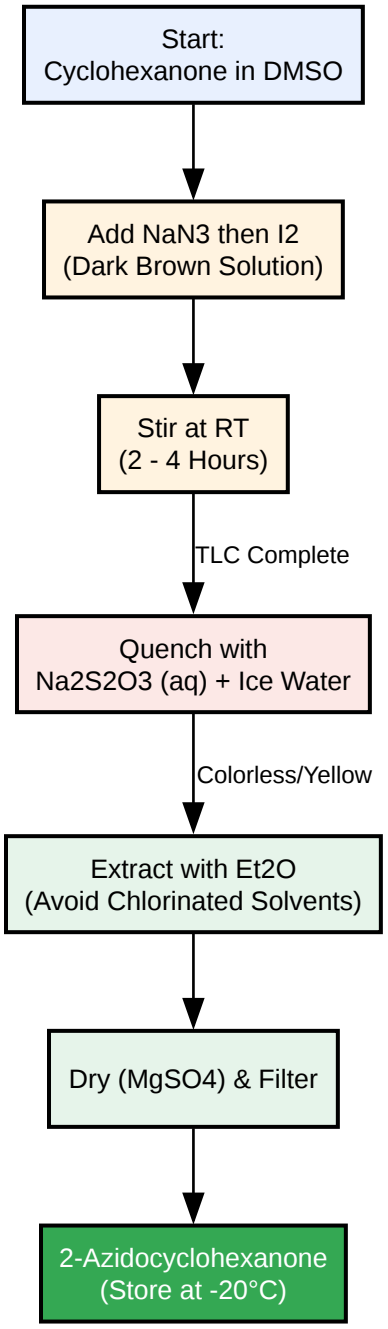

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Figure 2: Experimental workflow for the safe synthesis and isolation of **2-azidocyclohexanone**.

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Data Analysis & Characterization

Technique	Expected Signal	Interpretation
FT-IR	~2100 cm^{-1} (Strong)	Characteristic Azide ( ) stretching vibration.
FT-IR	~1715 cm^{-1} (Strong)	Carbonyl ( ) stretching of the ketone.
^{1}H NMR	3.8 - 4.2 ppm (dd)	Methine proton (-H) attached to the azide group.
^{13}C NMR	~65-70 ppm	-Carbon bearing the azide group.

Troubleshooting Guide:

- Low Yield: Ensure DMSO is anhydrous. Water can compete with the azide nucleophile or hydrolyze the intermediate.
- Decomposition: If the product turns dark or evolves gas during concentration, the temperature is too high. Keep the water bath below 30°C.
- Residual Iodine: If the organic layer remains pink/violet, wash again with sodium thiosulfate solution.

References

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